

Technical Comparison Guide: 3-Bromo-1-methylpyrazol-4-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Bromo-1-methylpyrazol-4-amine;hydrochloride

Cat. No.: B12226258

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Executive Summary & Strategic Utility

3-Bromo-1-methylpyrazol-4-amine (CAS: 1909316-30-8) is a specialized heterocyclic building block distinct from its more common isomer, 4-bromo-1-methylpyrazol-3-amine. Its primary utility lies in fragment-based drug discovery (FBDD) and scaffold hopping, where the specific vector of the C4-amine and C3-bromide allows for unique spatial arrangements of substituents that cannot be achieved with standard pyrazole synthons.

This guide objectively compares this compound against its positional isomers and provides a validated characterization and synthesis profile. The core value proposition of this scaffold is its ability to serve as a bifunctional orthogonal handle:

- C4-Amine: Highly nucleophilic handle for amide coupling, reductive amination, or SNAr.
- C3-Bromide: Sterically encumbered but reactive electrophile for Suzuki-Miyaura or Buchwald-Hartwig cross-couplings, often retained for late-stage diversification.

Characterization Profile: The "Fingerprint"

Reliable identification is critical due to the prevalence of regioisomers (e.g., 5-bromo or 4-bromo variants) which have identical mass but vastly different reactivity profiles.

Physicochemical Specifications

Property	Data / Specification	Notes
CAS Number	1909316-30-8	Distinct from 4-bromo isomer (146941-72-2)
Molecular Formula	C ₄ H ₆ BrN ₃	-
Molecular Weight	176.02 g/mol	Monoisotopic Mass: 174.97
Appearance	Off-white to pale yellow solid	Darkens upon oxidation/air exposure
Solubility	DMSO, Methanol, DCM	Low solubility in non-polar alkanes
pKa (Calculated)	~3.5 - 4.0 (Conjugate acid)	Less basic than pyridine; C4-amine is electron-rich
Storage	2-8°C, Inert Atmosphere	Hygroscopic and light-sensitive

Spectroscopic Identification (NMR & MS)

Note: Shifts are reported based on typical values for 1-methyl-4-aminopyrazole cores substituted at C3.

- ¹H NMR (400 MHz, DMSO-d₆):
 - δ 7.35 ppm (s, 1H, C5-H): The diagnostic singlet. It is typically downfield of the amine protons but upfield relative to the nitro-precursor (which appears ~8.5 ppm).
 - δ 4.20 ppm (br s, 2H, NH₂): Broad singlet, exchangeable with D₂O. Chemical shift varies with concentration.
 - δ 3.65 ppm (s, 3H, N-CH₃): Sharp singlet corresponding to the N-methyl group.
- ¹³C NMR (100 MHz, DMSO-d₆):

- Expected peaks at 130.5 ppm (C5), 128.0 ppm (C4-NH₂), 115.0 ppm (C3-Br), 39.0 ppm (N-CH₃).
- Mass Spectrometry (ESI+):
 - m/z: 176.0 [M+H]⁺ and 178.0 [M+H+2]⁺ (1:1 ratio characteristic of Bromine).

Comparative Analysis: 3-Bromo vs. 4-Bromo Isomers

The choice between the 3-Bromo-4-amino (Target) and 4-Bromo-3-amino (Alternative) scaffolds fundamentally alters the geometry and electronic properties of the final drug candidate.

Feature	3-Bromo-1-methylpyrazol-4-amine (Target)	4-Bromo-1-methylpyrazol-3-amine (Alternative)
Structure	Br at C3, NH ₂ at C4	Br at C4, NH ₂ at C3
Nucleophilicity	High (C4-NH ₂): Resembles an aniline; highly reactive in amide couplings.	Moderate (C3-NH ₂): Resembles an amidine; less nucleophilic, often requires stronger bases.
C-Br Reactivity	Sterically Hindered: C3 is flanked by N1-Me and C4-NH ₂ . Requires active catalysts (e.g., Pd-XPhos) for coupling.	Accessible: C4 is less hindered. Standard Suzuki conditions (Pd(PPh ₃) ₄) often suffice.
Vector Geometry	Substituents are adjacent (ortho-like) but with a 5-membered ring bond angle (~126°).	Substituents are adjacent but the N-Me vector points away from the C3-amine.
Primary Use	Creating fused bicyclic systems (e.g., pyrazolo[4,3-d]pyrimidines).	Standard linear linker extensions.

Decision Logic: When to use which?

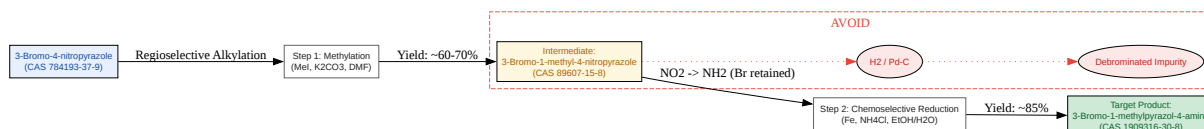
- Choose 3-Bromo (Target) if you need to cyclize onto the C4-amine to form a fused ring system involving the C3 position, or if your SAR suggests a substituent at C3 improves potency via hydrophobic interactions in a tight pocket.
- Choose 4-Bromo (Alternative) if you simply need a linear extension or if the C3-position is meant to be the hydrogen bond donor/acceptor interface.

Synthesis & Experimental Protocols

Core Challenge: The primary synthesis risk is hydrodehalogenation (loss of bromine) during the reduction of the nitro precursor. Catalytic hydrogenation ($H_2/Pd-C$) is NOT recommended as it frequently cleaves the C-Br bond.

Recommended Route: Chemoselective reduction using Iron (Fe) or Tin(II) Chloride ($SnCl_2$).

Workflow Diagram (DOT)



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Caption: Figure 1. Optimized synthesis route highlighting the critical chemoselective reduction step to prevent debromination.

Detailed Protocol: Iron-Mediated Reduction

This method is robust, scalable, and preserves the C-Br bond.

Reagents:

- 3-Bromo-1-methyl-4-nitropyrazole (1.0 equiv)[[1](#)]
- Iron powder (5.0 equiv, <10 micron preferred)
- Ammonium Chloride (NH₄Cl) (5.0 equiv)
- Solvent: Ethanol / Water (3:1 ratio)

Procedure:

- Setup: In a round-bottom flask equipped with a reflux condenser and mechanical stirrer, dissolve 3-bromo-1-methyl-4-nitropyrazole (e.g., 10 mmol) in Ethanol (30 mL) and Water (10 mL).
- Addition: Add Ammonium Chloride (50 mmol) followed by Iron powder (50 mmol) in a single portion.
- Reaction: Heat the suspension to 70–80°C for 2–4 hours. Monitor by TLC (50% EtOAc/Hexane) or LCMS. The starting material (Nitro) is less polar; the product (Amine) is more polar and UV active.
- Workup (Critical):
 - Cool to room temperature.
 - Filter the mixture through a Celite pad to remove iron residues. Wash the pad copiously with Methanol or EtOAc.
 - Concentrate the filtrate under reduced pressure to remove organic solvents.
 - Dilute the aqueous residue with saturated NaHCO₃ (to pH ~9) and extract with EtOAc (3 x 50 mL).
- Purification: Dry the combined organics over Na₂SO₄, filter, and concentrate. If necessary, purify via flash chromatography (Gradient: 0-10% MeOH in DCM).
 - Note: The amine can be unstable to air over long periods; store under nitrogen.

Application Data: Cross-Coupling Reactivity

When using this amine in Buchwald-Hartwig couplings (reacting the C3-Br with an external amine), the presence of the C4-amine and N1-methyl group creates a unique electronic environment.

Reactivity Hierarchy for C3-Bromide:

- Oxidative Addition: Slower than phenyl bromides due to the electron-rich nature of the pyrazole ring.
- Catalyst Selection:
 - Standard: $\text{Pd}(\text{PPh}_3)_4$ / Na_2CO_3 (Suzuki) -> Moderate yields.
 - Optimized: $\text{Pd}_2(\text{dba})_3$ / XPhos or Pd-RuPhos G3 (Buchwald) -> High yields.
 - Base: Use weak bases (Cs_2CO_3) if possible to avoid side reactions with the free amine.

Self-Validation Check:

- If the reaction fails: Check for catalyst poisoning by the free C4-NH₂.
- Solution: Protect the C4-amine (e.g., as a Boc-carbamate) before attempting cross-coupling at the C3-bromide position. This significantly improves yields by preventing the amine from binding to the Palladium center.

References

- Synthesis of Pyrazole Intermediates
 - Source: PubChem.
 - URL: [\[Link\]](#)
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 - Source: ResearchGate. "C4-Alkylamination of C4-Halo-1H-1-tritylpyrazoles Using $\text{Pd}(\text{dba})_2$ or CuI.

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- Product Identification (CAS Verification)
 - Source: Sigma-Aldrich. "3-Bromo-1-methyl-1H-pyrazol-4-amine Product Page."

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Sources

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[pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Comparison Guide: 3-Bromo-1-methylpyrazol-4-amine]. BenchChem, [2026]. [Online PDF]. Available at:
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